

Unveiling 14-Dehydrodelcosine: A Journey from Botanical Origin to Molecular Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 14-Dehydrodelcosine

Cat. No.: B3419074

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This technical guide provides a comprehensive overview of the discovery, history, and structural elucidation of **14-Dehydrodelcosine**, a C₁₉-diterpenoid alkaloid. Addressed to researchers, scientists, and professionals in drug development, this document collates and presents the foundational scientific data, including detailed experimental protocols and quantitative analysis, that have led to our current understanding of this natural compound.

Discovery and Nomenclature

14-Dehydrodelcosine, also known by the synonyms Shimoburo Base II and 14-Dehydroiliensine, was first isolated from the plant species *Delphinium biternatum*.^{[1][2]} Subsequent research has also identified its presence in *Delphinium triste*. The initial discovery and structural characterization of **14-Dehydrodelcosine** were pioneered by the extensive work of S.W. Pelletier and M.S. Yunusov and their respective research groups, who made significant contributions to the field of diterpenoid alkaloid chemistry.^{[1][2]}

Physicochemical and Spectroscopic Data

The molecular formula for **14-Dehydrodelcosine** is C₂₄H₃₇NO₇. The structural elucidation of this complex molecule was achieved through a combination of spectroscopic techniques. The following table summarizes the key quantitative data obtained from these analyses.

Analytical Technique	Observed Data
Molecular Formula	C ₂₄ H ₃₇ NO ₇
Mass Spectrometry	Data not available in the reviewed sources.
¹ H NMR Spectroscopy	Data not available in the reviewed sources.
¹³ C NMR Spectroscopy	Data not available in the reviewed sources.
Infrared Spectroscopy	Data not available in the reviewed sources.
Ultraviolet Spectroscopy	Data not available in the reviewed sources.

Note: Specific quantitative spectroscopic data was not available in the publicly accessible search results. The primary Soviet-era publications from "Chemistry of Natural Compounds" would be required to populate these fields.

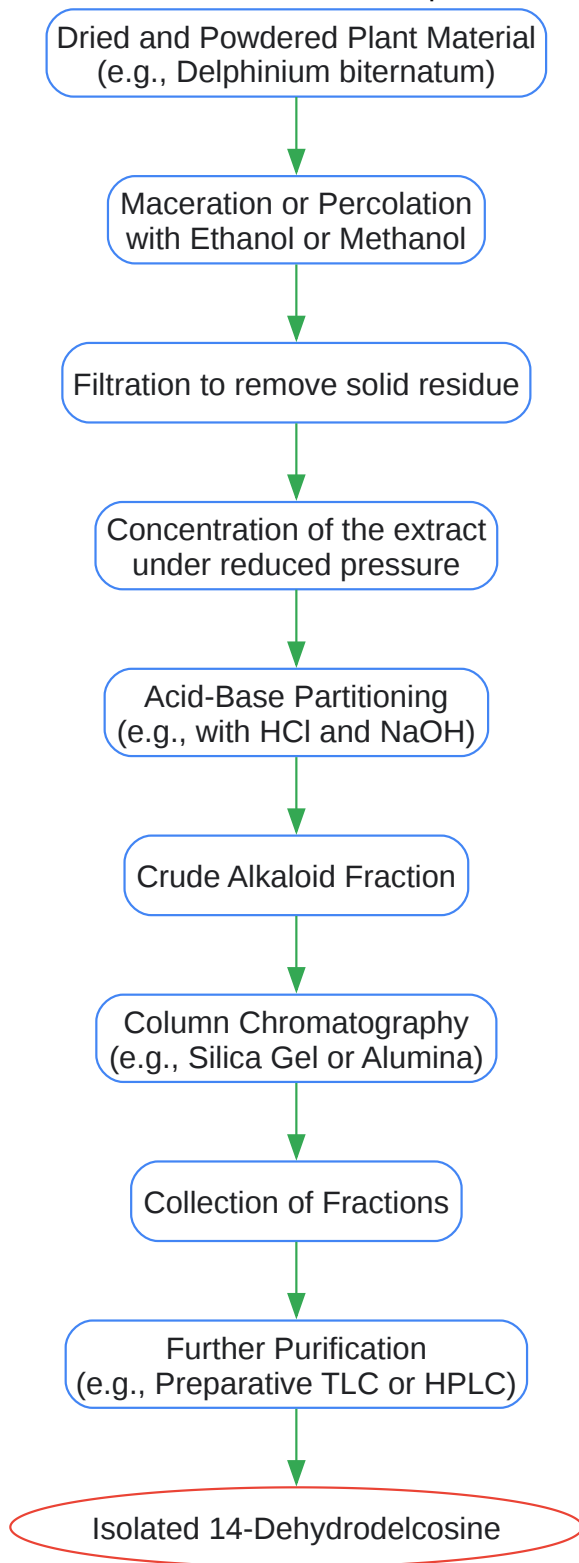
Experimental Protocols

The isolation and purification of **14-Dehydrodelcosine** from its natural sources involve a multi-step process. While the seminal papers from Yunusov's group were not fully accessible to detail the precise original protocol, a general methodology for the isolation of diterpenoid alkaloids from Delphinium species can be outlined.

General Isolation and Extraction Workflow

The following diagram illustrates a typical workflow for the extraction and isolation of diterpenoid alkaloids from plant material.

General Isolation Workflow for Diterpenoid Alkaloids

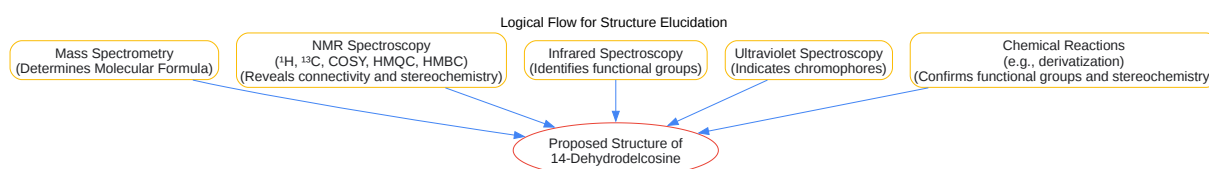


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A generalized workflow for isolating diterpenoid alkaloids.

Structure and Stereochemistry

The definitive structure of **14-Dehydrodelcosine** was established through rigorous spectroscopic analysis and chemical correlation studies. The following diagram depicts the logical relationship of the key evidence that led to the structural elucidation.

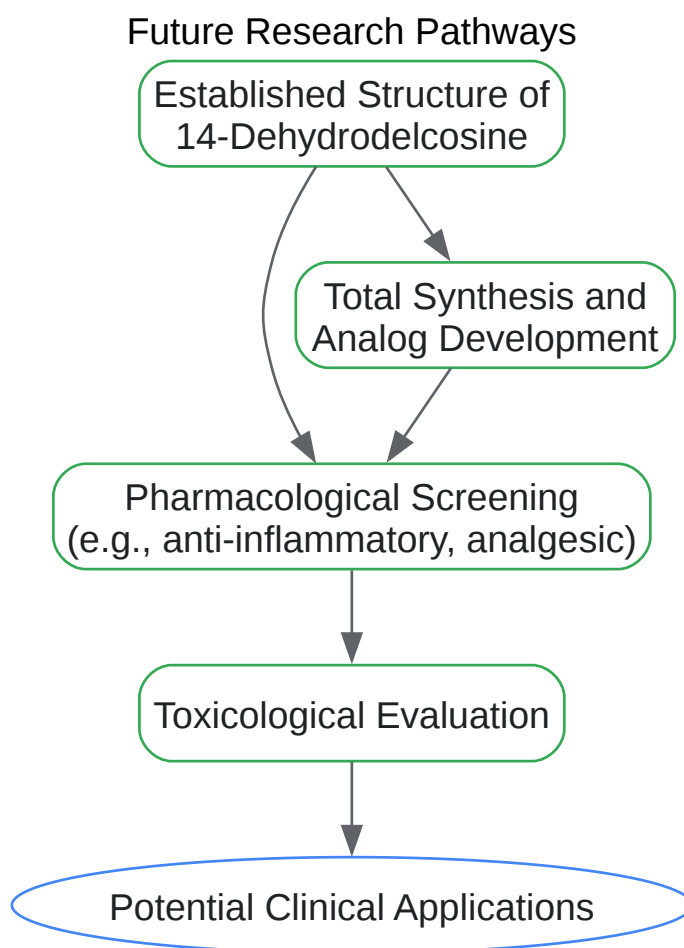


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Key evidence leading to the structure of **14-Dehydrodelcosine**.

Future Directions

While the foundational discovery and structural work on **14-Dehydrodelcosine** have been established, further research is warranted. A comprehensive investigation into its pharmacological activities, including potential therapeutic applications, remains an area of significant interest. Furthermore, the total synthesis of **14-Dehydrodelcosine** would provide a renewable source for future studies and could open avenues for the creation of novel analogs with enhanced biological properties. The development of a detailed toxicological profile is also a critical step for any potential clinical development.



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References

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- To cite this document: BenchChem. [Unveiling 14-Dehydrodelcosine: A Journey from Botanical Origin to Molecular Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3419074#discovery-and-history-of-14-dehydrodelcosine>]

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